

Navigating the SASDP Application: A Technical Support Guide

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For researchers, scientists, and drug development professionals aspiring to enhance their science advice skills, the Science Advice Skills Development Program (**SASDP**) by INGS-Africa offers a valuable mentorship opportunity.^{[1][2]} This guide provides troubleshooting tips and frequently asked questions to navigate the application process successfully.

Frequently Asked Questions (FAQs)

General Inquiries

Q1: What is the primary objective of the **SASDP**?

The main goal of the **SASDP** is to equip early and mid-career African scientists with the necessary skills to effectively provide science advice for policymaking.^{[1][2]} The program aims to help researchers translate their findings into impactful evidence for decision-makers.^[3]

Q2: Who is the **SASDP** designed for?

The program is intended for early to mid-career African scientists and researchers working on the continent.^[3] It also seeks policy-active scientists and researchers to act as mentors.^{[1][2]}

Q3: What are the thematic focus areas of the **SASDP**?

The central theme of the **SASDP** is Climate Change in Africa, with a focus on related areas such as Health, Water, Energy, and Food Security.^{[3][4]}

For Prospective Mentees

Q4: What are the eligibility criteria for mentees?

Applicants should be early or mid-career African scientists residing and working in Africa.^[3] Typically, mentees should have earned their PhD within the last 5-10 years and be under the age of 50.^[3] A demonstrated interest in science advice and a strong scientific background are also essential.^[3]

Q5: Can I apply directly, or do I need to be nominated?

Both self-nominations and nominations from relevant organizations, such as academic or research institutions and national academies of science, are accepted.^{[1][3]}

Q6: What documents are required for a mentee application?

A complete application typically requires a recent CV and a letter of recommendation from a scientific organization.^[3] If nominated, a letter from the nominating body is also needed.^[3]

For Prospective Mentors

Q7: Who is eligible to become a mentor?

The program invites policy-active scientists, researchers, and policymakers to serve as mentors.^{[1][2]} Experience in fields related to climate change is preferred.^{[1][2]} Mentors from within and outside the African continent have participated in previous cohorts.^[2]

Q8: Is the mentorship a paid position?

Mentorship is a voluntary, one-on-one virtual commitment over a six-month period.^{[1][2]}

Application Troubleshooting Guide

Issue 1: Uncertainty about eligibility.

- Solution: Carefully review the eligibility criteria outlined in the official call for applications. For the 2024-2025 cohort, mentees should have obtained their PhD in the last 5-10 years and be under 50 years old.^[3] If you are still unsure, you can contact the INGSA-Africa secretariat for clarification.^[2]

Issue 2: Difficulty obtaining a letter of recommendation.

- Solution: Reach out to your academic or research institution well in advance of the application deadline. Clearly explain the objectives of the **SASDP** and how your participation would be beneficial. Provide your CV and a draft of your application to the person you are requesting the letter from to facilitate the process.

Issue 3: Missing the application deadline.

- Solution: Application deadlines are strict. For example, the deadline for the 4th cohort is August 17, 2025.^[1] It is advisable to start the application process early to ensure all required documents are submitted on time.

Issue 4: Unclear about the application submission process.

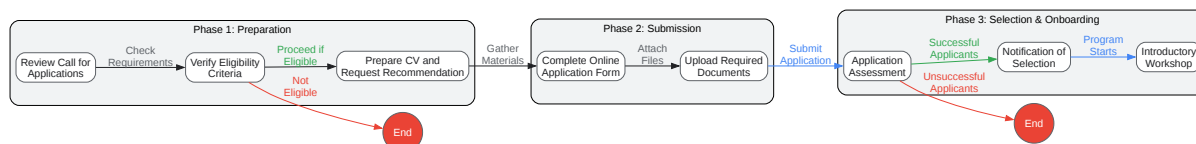
- Solution: Applications are typically submitted through an online form.^[3] Ensure you have a stable internet connection and have all your documents ready in the required format before starting the online submission. For any technical difficulties with the form, contact the program coordinators.^[2]

Key Program Information at a Glance

Aspect	Details for Mentees	Details for Mentors
Target Audience	Early to mid-career African scientists and researchers.	Policy-active scientists, researchers, and policymakers.
Residency	Must be working on the African continent.[3]	Can be from the African continent or beyond.[2]
Key Qualifications	PhD obtained in the last 5-10 years; under 50 years of age. [3]	Experience in science advice and policy engagement.
Thematic Focus	Research related to Climate Change (Health, Water, Energy, Food Security).[3]	Expertise in fields related to Climate Change is preferable. [1][2]
Application Process	Online form, CV, letter of recommendation.[3]	Refer to the "Call for Mentors Information Pack".[1][2]
Program Duration	6 months of one-on-one virtual mentorship.[1][2]	6 months of voluntary, one-on-one virtual mentorship.[1][2]

Visualizing the SASDP Application Workflow

The following diagram illustrates the key stages of the **SASDP** application and selection process for mentees.



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Caption: **SASDP** Mentee Application and Selection Workflow.

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